

An In-depth Technical Guide to the Physical Properties of Methyl 4-pentenoate

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Compound of Interest

Compound Name: Methyl 4-pentenoate

Cat. No.: B153847

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This guide provides a comprehensive overview of the boiling point and density of **methyl 4-pentenoate**, complete with experimental protocols for their determination. The information is intended for researchers, scientists, and professionals in the field of drug development.

Physical Properties of Methyl 4-pentenoate

Methyl 4-pentenoate, also known as methyl allylacetate, is a colorless liquid with a characteristic green, fruity aroma.^{[1][2][3]} It is an unsaturated methyl ester used in the synthesis of 2,4-dienoates.^{[2][4]}

Quantitative Data Summary

The boiling point and density of **methyl 4-pentenoate** are summarized in the table below. These values have been compiled from various sources, and the ranges reflect minor variations in experimental conditions and purity.

| Physical Property | Value | Conditions |
|----------------------------|--------------------------------------|------------------|
| Boiling Point | 125–127 °C | @ 760 mmHg[1][5] |
| 126 °C | Not specified | |
| Density / Specific Gravity | 0.882–0.890 g/mL | Not specified[1] |
| 0.921–0.923 g/mL | @ 25 °C[5] | |
| 0.93 | @ 20 °C (relative to water at 20 °C) | |

Experimental Protocols

The following sections detail the standard laboratory procedures for determining the boiling point and density of a liquid organic compound such as **methyl 4-pentenoate**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[6] This can be determined by several methods, including distillation and the micro-boiling point method.

1. Micro-Boiling Point Determination (Thiele Tube Method)

This method is suitable when only a small amount of the sample is available.

- Apparatus: Thiele tube, thermometer, capillary tube (one end sealed), rubber band or wire, heating source (Bunsen burner or oil bath), and sample liquid.
- Procedure:
 - Attach a small test tube containing 0.5 mL of **methyl 4-pentenoate** to a thermometer using a rubber band. The bulb of the thermometer should be level with the liquid.
 - Place a capillary tube, with the sealed end up, into the test tube.

- Place the entire assembly into the Thiele tube containing heating oil, ensuring the side arm is also filled.
- Gently heat the side arm of the Thiele tube.^[7]
- As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.
- Continue gentle heating until a rapid and continuous stream of bubbles emerges from the capillary tube.^{[7][8]}
- Stop heating and allow the apparatus to cool.
- The boiling point is the temperature at which the bubbling stops and the liquid just begins to enter the capillary tube.^[7]

2. Simple Distillation Method

This method is used when a larger volume of the liquid is available (at least 5 mL).^[6]

- Apparatus: Distillation flask, condenser, receiving flask, thermometer, heating mantle, and boiling chips.
- Procedure:
 - Place 5-10 mL of **methyl 4-pentenoate** and a few boiling chips into the distillation flask.
 - Set up the distillation apparatus with the thermometer bulb positioned just below the side arm leading to the condenser.
 - Begin heating the distillation flask.
 - The liquid will begin to boil and its vapor will travel into the condenser.
 - The boiling point is the stable temperature at which the vapor is condensing and dripping into the receiving flask.^[9] It is crucial to record the barometric pressure as the boiling point varies with pressure.^[6]

Determination of Density

Density is the mass of a substance per unit volume. For liquids, it is typically measured in grams per milliliter (g/mL).

1. Pycnometer Method

A pycnometer is a flask with a specific, accurately known volume, used for precise density measurements.^[10]

- Apparatus: Pycnometer, analytical balance, and the sample liquid.
- Procedure:
 - Thoroughly clean and dry the pycnometer and weigh it accurately on an analytical balance (m_{empty}).
 - Fill the pycnometer with **methyl 4-pentenoate**, ensuring no air bubbles are present. If the pycnometer has a ground glass stopper with a capillary, the excess liquid will be expelled.
 - Weigh the filled pycnometer (m_{full}).
 - The mass of the liquid is the difference between the two weighings ($m_{\text{liquid}} = m_{\text{full}} - m_{\text{empty}}$).
 - The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer ($\rho = m_{\text{liquid}} / V_{\text{pycnometer}}$).^[10]

2. Gravimetric Method using a Graduated Cylinder and Balance

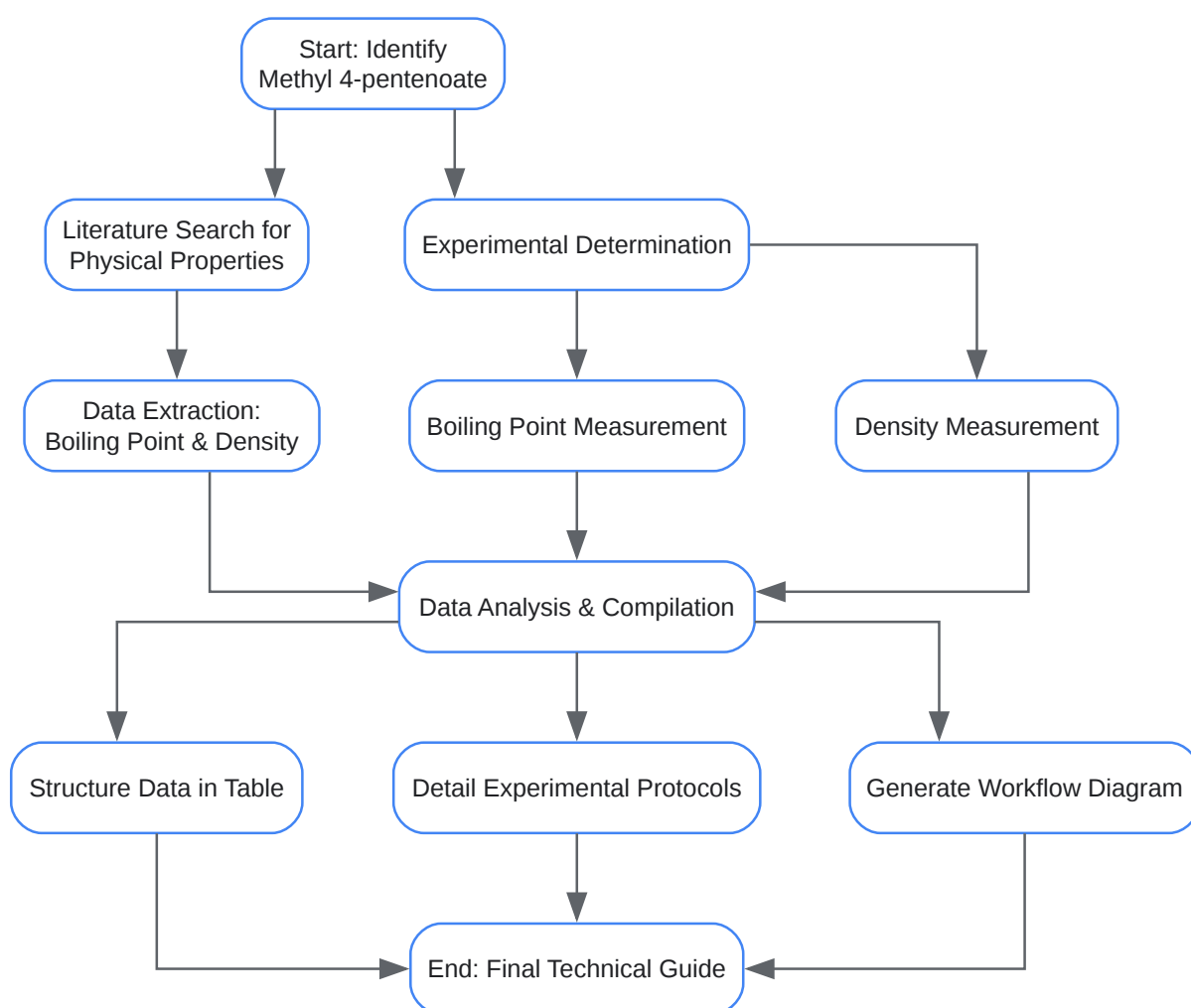
This method is less precise but suitable for general laboratory use.

- Apparatus: Graduated cylinder, analytical or top-pan balance, and the sample liquid.
- Procedure:
 - Place an empty, dry graduated cylinder on the balance and tare the balance to zero.^[11]

- Carefully add a specific volume of **methyl 4-pentenoate** to the graduated cylinder (e.g., 10 mL). Record the exact volume.
- Record the mass of the liquid displayed on the balance.
- The density is calculated by dividing the mass of the liquid by the volume measured ($\rho = \text{mass} / \text{volume}$).^[12] For greater accuracy, this can be repeated with different volumes and the results averaged.^[11]

Logical Workflow Diagram

The following diagram illustrates the logical workflow for determining and presenting the physical properties of **methyl 4-pentenoate**.



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Caption: Workflow for Characterizing **Methyl 4-pentenoate**.

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